

Solid-Phase Extraction (SPE) Cleanup for Glyphosate Analysis Using Isotopic Internal Standards

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Compound of Interest

Compound Name: Glyphosate-d2-1

Cat. No.: B12395753

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Application Note and Protocol for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the solid-phase extraction (SPE) cleanup of samples for the analysis of glyphosate, utilizing a stable isotope-labeled internal standard such as Glyphosate-d2. This method is designed to be a robust and reliable approach for the quantification of glyphosate in various matrices, including environmental and food samples, prior to analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Glyphosate, a widely used broad-spectrum herbicide, and its primary metabolite, aminomethylphosphonic acid (AMPA), are of significant interest in environmental monitoring and food safety analysis. Due to their high polarity and solubility in water, the extraction and cleanup of these compounds from complex matrices can be challenging. Solid-phase extraction is a crucial sample preparation technique that effectively removes interfering matrix components and enriches the analytes of interest, leading to improved analytical sensitivity and accuracy. The use of an isotopically labeled internal standard, such as Glyphosate-d2, is essential for correcting matrix effects and variabilities in the analytical process, thereby ensuring high-quality quantitative results.^{[1][2][3][4][5]}

This application note details a comprehensive SPE protocol, including sample pre-treatment, cartridge conditioning, sample loading, washing, and elution steps. The subsequent analysis by LC-MS/MS allows for the selective and sensitive detection of glyphosate.

Experimental Protocol

This protocol outlines a general procedure for SPE cleanup. Optimization may be required for specific sample matrices. The use of plastic labware is recommended to prevent the potential adsorption of analytes onto glass surfaces.[\[6\]](#)

1. Materials and Reagents

- SPE Cartridges: Molecularly Imprinted Polymer (MIP) SPE cartridges (e.g., AFFINIMIP® SPE Glyphosate) or anion-exchange cartridges are recommended.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Glyphosate and Glyphosate-d2 standards
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ultrapure water
- Ammonia solution (35%)
- Hydrochloric acid (0.1 M or 0.2 M)
- EDTA disodium salt (for reconstitution)
- Borate buffer (pH 9) (for derivatization methods, if required)
- 9-fluorenylmethylchloroformate (FMOC-Cl) (for derivatization methods, if required)[\[10\]](#)[\[11\]](#)

2. Sample Preparation

The sample preparation will vary depending on the matrix.

- Water Samples: Filter the water sample through a 0.45 μm filter. For samples with high mineral content, the addition of EDTA can prevent the complexation of glyphosate with metal ions.[\[12\]](#)
- Food and Soil Samples (General):
 - Homogenize 10 g of the sample.
 - Add a known amount of the Glyphosate-d2 internal standard solution.
 - Extract with 20 mL of a suitable extraction solvent (e.g., water or a water/methanol mixture).
 - Shake or vortex vigorously for 20 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Collect the supernatant for SPE cleanup.[\[10\]](#)[\[13\]](#)
- Red Wine Samples: Dilute 10 mL of red wine with 90 mL of ultrapure water. Adjust the pH to 6-8 with ammonia solution.[\[7\]](#)[\[14\]](#)
- Beer Samples: Degas the beer by sonication for 30 minutes. Dilute 10 mL of beer with 90 mL of ultrapure water and adjust the pH to 6-8 with ammonia solution.[\[6\]](#)

3. Solid-Phase Extraction (SPE) Protocol

The following is a general protocol using a MIP SPE cartridge.

- Conditioning: Condition the SPE cartridge by passing 8 mL of methanol/water (80/20 v/v), followed by 4 mL of ultrapure water.[\[6\]](#)
- Equilibration: Equilibrate the cartridge with 9 mL of ultrapure water.[\[6\]](#)
- Loading: Load the prepared sample extract onto the cartridge at a flow rate of approximately 1.5 mL/min.

- Washing: Wash the cartridge to remove interfering substances. A typical wash may consist of passing ultrapure water.
- Elution: Elute the analytes (glyphosate and Glyphosate-d2) from the cartridge with 8 mL of 0.2 M HCl.[6]

4. Post-Elution Processing

- Collect the eluate in a polypropylene tube.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 60°C.
- Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for LC-MS/MS analysis, which may contain a small amount of EDTA to improve peak shape.[6][7]

5. LC-MS/MS Analysis

The analysis is typically performed using a liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source operating in negative ion mode. A column suitable for polar analytes, such as an amino-phase or a specialized polar pesticide column, is recommended.

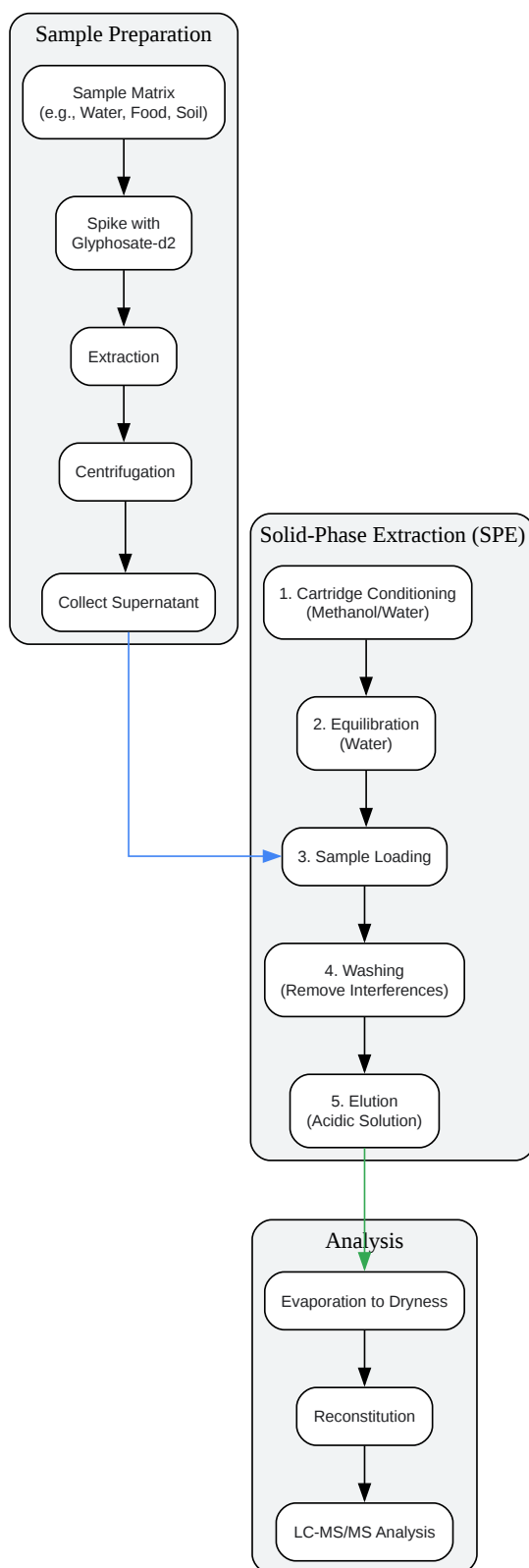
Quantitative Data Summary

The following table summarizes typical performance data for glyphosate analysis using SPE cleanup followed by LC-MS/MS. Note that specific results may vary depending on the matrix, instrumentation, and specific SPE sorbent used.

Analyte	Matrix	SPE Sorbent	Recovery (%)	Limit of Quantification (LOQ)	Reference
Glyphosate	Red Wine	AFFINIMIP® SPE Glyphosate	70 - 96%	Not Specified	[7] [14]
AMPA	Red Wine	AFFINIMIP® SPE Glyphosate	70 - 96%	Not Specified	[7] [14]
Glufosinate	Red Wine	AFFINIMIP® SPE Glyphosate	70 - 96%	Not Specified	[7] [14]
Glyphosate	Beer	AFFINIMIP® SPE Glyphosate	Good	Not Specified	[6]
AMPA	Beer	AFFINIMIP® SPE Glyphosate	Good	Not Specified	[6]
Glufosinate	Beer	AFFINIMIP® SPE Glyphosate	Good	Not Specified	[6]
Glyphosate	Water	Online SPE	99 - 114%	0.02 µg/L	[2] [3]
AMPA	Water	Online SPE	99 - 114%	0.02 µg/L	[2] [3]
Glyphosate	Beebread	AFFINIMIP® SPE Glyphosate & Oasis HLB	76 - 111%	10 µg/kg	[8]
AMPA	Beebread	AFFINIMIP® SPE Glyphosate & Oasis HLB	76 - 111%	5 µg/kg	[8]

Glufosinate	Beebread	AFFINIMIP® SPE Glyphosate & Oasis HLB	76 - 111%	5 µg/kg	[8]
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Experimental Workflow Diagram



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